Introduction: Unveiling the Molecular Signature of a Versatile Acid Catalyst

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Compound of Interest

Compound Name:	*2,4-Dimethylbenzenesulfonic acid*
CAS No.:	*88-61-9*
Cat. No.:	*B1582834*

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2,4-Dimethylbenzenesulfonic acid (DMBSA), also known as m-xylene-4-sulfonic acid, is a strong organic acid of significant interest in both academic research and industrial applications.[1] Its molecular architecture, featuring a benzene ring substituted with two methyl groups and a sulfonic acid moiety, imparts a unique combination of strong acidity and solubility in organic solvents.[1] This makes it a valuable catalyst for a range of organic transformations, including esterification and alkylation, and an important intermediate in the synthesis of dyes, pharmaceuticals, and surfactants.[1][2]

For researchers and drug development professionals, the unambiguous identification and purity assessment of DMBSA are paramount. Spectroscopic techniques provide a powerful, non-destructive lens through which we can observe the compound's molecular structure and confirm its identity. This guide offers a detailed exploration of the core spectroscopic data for **2,4-Dimethylbenzenesulfonic acid**—including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—grounded in established methodologies and expert interpretation.

Molecular Identity and Structure

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A foundational understanding begins with the basic structural and identifying information for the compound.

- IUPAC Name: **2,4-dimethylbenzenesulfonic acid**[3]
- Synonyms: 2,4-Xylenesulfonic acid, m-Xylene-4-sulfonic acid[3]
- CAS Number: 88-61-9[1]
- Molecular Formula: $C_8H_{10}O_3S$[1][2]
- Molecular Weight: 186.23 g/mol [1][2]

The structural arrangement of the functional groups is key to interpreting its spectroscopic output.

Caption: Molecular structure of **2,4-Dimethylbenzenesulfonic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the C-H Framework

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules, providing precise information about the chemical environment of hydrogen (^1H) and carbon (^{13}C) atoms.

^1H NMR Spectroscopy

Proton NMR provides a quantitative map of the different types of protons in a molecule. The chemical shifts are highly sensitive to the electronic environment, which in DMBSA is influenced by the electron-donating methyl groups and the strongly electron-withdrawing sulfonic acid group.[1]

Data Summary: ^1H NMR Chemical Shifts (δ) in ppm

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Proton Assignment	Chemical Shift (ppm) in D_2O (90 MHz)[4]	Chemical Shift (ppm) in DMSO-d_6 (400 MHz)[1][4]
Aromatic H (ortho to -SO_3H)	7.768	7.628
Aromatic H (para to -SO_3H)	7.17	6.994
Aromatic H (ortho to -CH_3)	7.15	6.960
Methyl H (at C2)	2.602	2.495
Methyl H (at C4)	2.312	2.254

Causality Behind the Data:

- Aromatic Protons: The proton ortho to the powerfully electron-withdrawing -SO_3H group is the most deshielded, appearing at the lowest field (highest ppm value). The other two aromatic protons appear at higher fields.
- Methyl Protons: The two methyl groups are in distinct chemical environments and thus appear as two separate singlets.[1] Their proximity to the sulfonic acid group influences their exact chemical shift.
- Solvent Effects: The choice of deuterated solvent (e.g., D_2O vs. DMSO-d_6) can cause slight variations in chemical shifts due to differing solvent-solute interactions.[1]

Caption: Correlation of ^1H NMR signals with proton positions on the DMBSA molecule.

Experimental Protocol: ^1H NMR Data Acquisition

- Sample Preparation: Accurately weigh approximately 10-20 mg of **2,4-Dimethylbenzenesulfonic acid**.
- Dissolution: Dissolve the sample in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O) in a clean, dry NMR tube. Ensure complete dissolution.
- Instrumentation: Place the NMR tube in the spectrometer's probe.

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- Tuning and Shimming: Tune the probe to the correct frequency for ^{1}H and perform shimming to optimize the magnetic field homogeneity.
- Acquisition: Acquire the spectrum using standard parameters for ^{1}H NMR. A sufficient number of scans should be averaged to achieve a good signal-to-noise ratio.
- Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction.
- Analysis: Calibrate the chemical shift scale using the residual solvent peak (e.g., DMSO at ~2.50 ppm). Integrate the peaks to determine proton ratios and analyze splitting patterns.

^{13}C NMR Spectroscopy

Carbon NMR provides information on the carbon backbone of the molecule. Each chemically unique carbon atom gives a distinct signal.[1]

Data Summary: ^{13}C NMR Chemical Shifts (δ) in ppm

Carbon Assignment	Chemical Shift (ppm) in D_2O[5]	Chemical Shift (ppm) in DMSO-d_6[5]
Aromatic Carbons	125-150 (typical range)	125-150 (typical range)
Methyl Carbons	15-30 (typical range)	15-30 (typical range)

Causality Behind the Data:

- Aromatic Carbons: The carbon atom directly attached to the sulfonic acid group (C1) is typically the most downfield due to the strong deshielding effect. The other five aromatic carbons will have distinct signals based on their substitution pattern.
- Methyl Carbons: The two methyl carbons appear in the characteristic aliphatic region (upfield) and will have slightly different chemical shifts due to their non-equivalent positions on the ring.[2]

Experimental Protocol: ^{13}C NMR Data Acquisition The protocol is similar to ^{1}H NMR, with the primary difference being the spectrometer setup.

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- Sample Preparation: Use a slightly more concentrated sample (30-50 mg in ~0.6 mL of solvent) as ^{13}C has a much lower natural abundance than ^{1}H.
- Instrumentation & Tuning: Tune the probe for the ^{13}C frequency.
- Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each carbon. A significantly larger number of scans is required compared to ^{1}H NMR to achieve an adequate signal-to-noise ratio.
- Processing & Analysis: Process the FID and reference the spectrum to the solvent signal (e.g., DMSO-d_6 at ~39.51 ppm).

Infrared (IR) Spectroscopy: Identifying Functional Groups

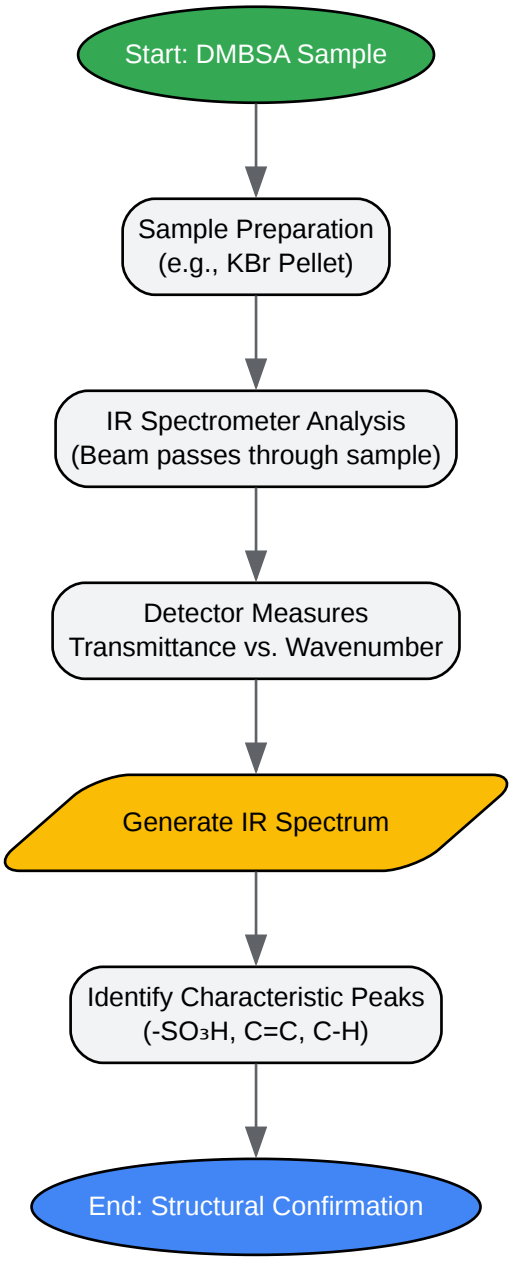
IR spectroscopy is an invaluable and rapid technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Data Summary: Characteristic IR Absorption Bands

Vibrational Mode	Frequency Range (cm^{-1})	Significance
O-H Stretch (Sulfonic Acid)	2650–3550	Broad peak, indicates strong hydrogen bonding.[6]
Aromatic C-H Stretch	2800-3000	Overlaps with methyl C-H stretching.[2]
S=O Asymmetric Stretch	1350–1440	Strong, characteristic band for sulfonic acids.[1]
S=O Symmetric Stretch	1150–1180	Strong, characteristic band for sulfonic acids.[1]
Aromatic C=C Stretch	1400-1600	Multiple bands indicating the benzene ring.

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Causality Behind the Data: The specific frequencies of these vibrations act as a molecular fingerprint. The strong absorptions from the S=O and O-H bonds of the sulfonic acid group are particularly diagnostic for confirming the presence of this key functional group.[1]



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Caption: General workflow for obtaining and interpreting an IR spectrum.

Experimental Protocol: IR Data Acquisition (KBr Pellet Method)

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- Preparation: Grind 1-2 mg of dry **2,4-Dimethylbenzenesulfonic acid** with ~100 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, uniform powder is obtained.
- Pressing: Transfer the powder to a pellet press and apply pressure (typically several tons) to form a thin, transparent or translucent pellet.
- Analysis: Place the KBr pellet in the sample holder of the IR spectrometer.
- Acquisition: Record the spectrum, typically over the range of 4000 to 400 cm^{-1}. A background spectrum of the empty spectrometer should be recorded first and automatically subtracted.
- Interpretation: Analyze the resulting spectrum for the characteristic absorption bands listed in the table above.

Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

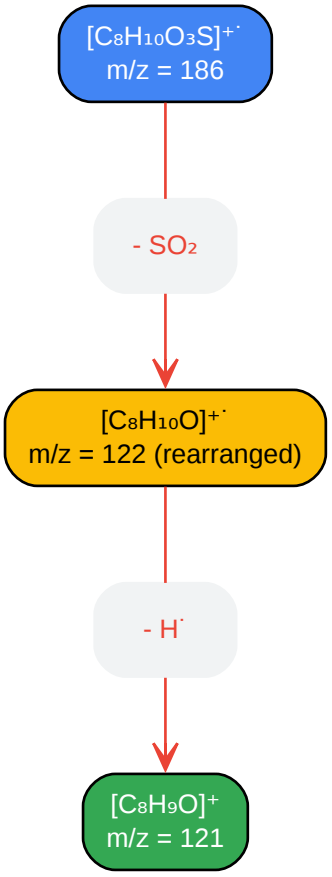
Mass spectrometry is a destructive analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides definitive confirmation of the molecular weight and offers structural clues through the analysis of fragmentation patterns.[2]

Data Summary: Key Mass Spectrometry Data

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Ion	m/z Value	Significance
Molecular Ion $[M]^+$	186	Corresponds to the molecular weight of $C_8H_{10}O_3S$.[2][3]
$[M-H]^-$	185.0278	The deprotonated molecule, often observed in negative ion mode ESI-MS.[3]
Fragment Ion	121	Corresponds to the loss of a sulfur dioxide group (SO_2).[2]
Fragment Ion	104	A prominent peak in some fragmentation patterns.[1][3]

Causality Behind the Data: Under ionization conditions (e.g., Electron Ionization), the molecular ion is formed. This ion is often unstable and fragments in predictable ways. For aromatic sulfonic acids, a common fragmentation pathway is the loss of the SO_2 or SO_3H group, providing strong evidence for the original structure.[2][7]



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Caption: A primary fragmentation pathway for DMBSA in mass spectrometry.

Experimental Protocol: LC-MS Analysis

- Sample Preparation: Prepare a dilute solution of **2,4-Dimethylbenzenesulfonic acid** (e.g., 1-10 µg/mL) in a suitable solvent compatible with the mobile phase (e.g., a mixture of water and acetonitrile).
- Chromatography (LC): Inject the sample into a Liquid Chromatography system. A reverse-phase column (like a C18) is typically used.[8] The mobile phase often consists of a gradient of water and an organic solvent (e.g., acetonitrile), with a small amount of acid (like formic acid) to ensure good peak shape.[8]
- Ionization: As the compound elutes from the LC column, it enters the mass spectrometer's ion source (e.g., Electrospray Ionization - ESI). ESI is a soft ionization technique well-suited for polar compounds like DMBSA.
- Mass Analysis: The ions are guided into the mass analyzer (e.g., Quadrupole, Orbitrap), which separates them based on their m/z ratio.
- Detection & Spectrum Generation: The detector records the abundance of ions at each m/z value, generating a mass spectrum. Data can be acquired in both positive and negative ion modes to capture different ionic species.

Conclusion

The spectroscopic characterization of **2,4-Dimethylbenzenesulfonic acid** is a clear and self-validating process. ^{1}H and ^{13}C NMR spectroscopy provide an unambiguous map of the proton and carbon framework, IR spectroscopy rapidly confirms the presence of the critical sulfonic acid functional group, and mass spectrometry provides definitive proof of the molecular weight and characteristic fragmentation. Together, these techniques form a comprehensive analytical toolkit that empowers researchers and drug development professionals to confidently verify the identity, purity, and structural integrity of this versatile compound, ensuring its effective and reliable application in synthesis and catalysis.

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